

Application Notes and Protocols for Preparing TRIS-d11 Buffer Solution

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Compound of Interest

Compound Name: TRIS-d11

Cat. No.: B1591442

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Introduction

Tris(hydroxymethyl)aminomethane (TRIS) is a fundamental buffer used extensively in biological and pharmaceutical research. Its deuterated analogue, **TRIS-d11** (Tris(hydroxymethyl-d3)amino-d2-methane), is a critical component in applications requiring isotopic labeling, such as Nuclear Magnetic Resonance (NMR) spectroscopy and neutron scattering studies. The substitution of hydrogen with deuterium atoms in **TRIS-d11** provides a non-protonated buffer matrix, which is essential for minimizing solvent-related background signals in these sensitive analytical techniques. This document provides a detailed protocol for the preparation of a **TRIS-d11** buffer solution, highlighting key considerations for handling deuterated reagents.

Chemical and Physical Properties

A clear understanding of the properties of both TRIS and its deuterated form is crucial for accurate buffer preparation. The key quantitative data are summarized in the table below for easy comparison.

Property	TRIS (Tris(hydroxymethyl)amino methane)	TRIS-d11 (Tris(hydroxymethyl- d3)amino-d2-methane)
Full Chemical Name	2-Amino-2-(hydroxymethyl)propane-1,3-diol	N,N,1,1,3,3-hexadeuterio-1,3-dideuteriooxy-2-[dideuterio(deuteriooxy)methyl]propan-2-amine
Molecular Formula	C ₄ H ₁₁ NO ₃	C ₄ D ₁₁ NO ₃
Molecular Weight	121.14 g/mol	132.20 g/mol [1] [2] [3] [4] [5]
CAS Number	77-86-1 [2] [6]	202656-13-1 [1] [2] [3] [7] [8]
pKa at 25 °C in H ₂ O	~8.1 [9]	Not applicable
pKa at 25 °C in D ₂ O	Not applicable	~8.8

Experimental Protocol: Preparation of 1 M TRIS-d11 Stock Solution (100 mL)

This protocol outlines the steps for preparing a 1 M stock solution of **TRIS-d11** buffer.

Materials:

- **TRIS-d11** (Tris(hydroxymethyl-d3)amino-d2-methane) powder
- Deuterium oxide (D₂O, 99.9 atom % D)
- Deuterium chloride (DCI) solution in D₂O (e.g., 35 wt. % in D₂O)
- Volumetric flask (100 mL, Class A)
- Beaker (250 mL)
- Magnetic stirrer and stir bar

- pH meter with a glass electrode calibrated for use in D₂O (if available) or a standard pH meter
- Pipettes
- Spatula
- Weighing paper

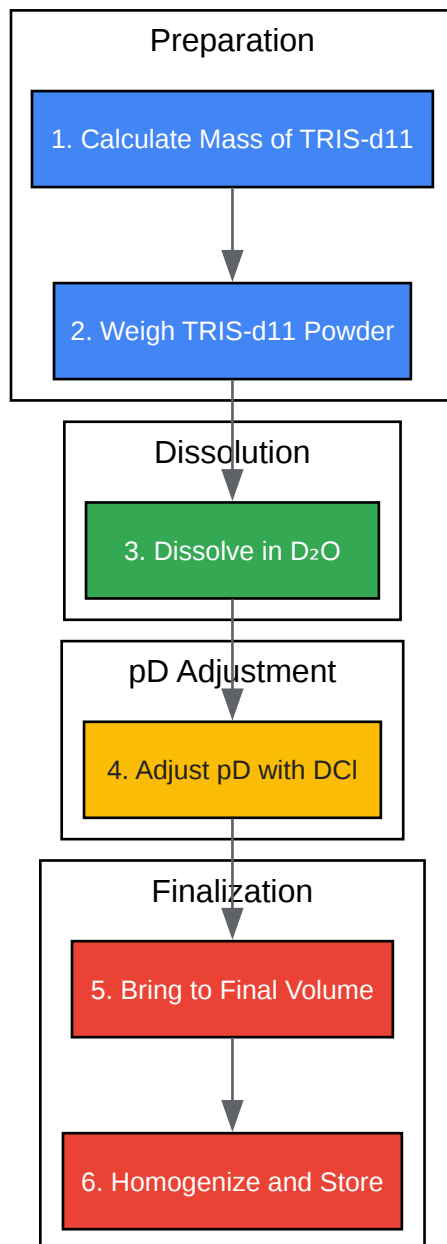
Procedure:

- Calculate the required mass of **TRIS-d11**:
 - To prepare 100 mL (0.1 L) of a 1 M solution, the required mass of **TRIS-d11** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 0.1 \text{ L} \times 132.20 \text{ g/mol} = 13.22 \text{ g}$
- Weigh the **TRIS-d11** powder:
 - Carefully weigh out 13.22 g of **TRIS-d11** powder on weighing paper using an analytical balance.
- Dissolve the **TRIS-d11** in D₂O:
 - Transfer the weighed **TRIS-d11** powder to a 250 mL beaker.
 - Add approximately 80 mL of D₂O to the beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - Stir the solution until the **TRIS-d11** powder is completely dissolved.
- Adjust the pD of the solution:
 - Understanding pD: In a D₂O solvent, the acidity is expressed as pD, which is related to the pH meter reading by the equation: $\text{pD} = \text{pH reading} + 0.40$.^[8]

- Immerse the pH electrode into the **TRIS-d11** solution.
- Slowly add small aliquots of the DCI solution using a pipette to adjust the pD to the desired value. For a TRIS buffer, the buffering range is typically around its pKa.
- Caution: The addition of acid is an exothermic reaction. Allow the solution to cool to room temperature before making final pD adjustments.[\[10\]](#)
- For example, to achieve a pD of 8.0, you would adjust the pH meter reading to approximately 7.6.
- Bring the solution to the final volume:
 - Once the desired pD is reached, carefully transfer the solution from the beaker to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of D₂O and add the rinsing to the volumetric flask to ensure all the **TRIS-d11** is transferred.
 - Add D₂O to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize and store the solution:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
 - Transfer the buffer solution to a clearly labeled, airtight container.
 - Store the **TRIS-d11** buffer solution at room temperature.

Diagrams

Workflow for TRIS-d11 Buffer Preparation



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Caption: Experimental workflow for preparing **TRIS-d11** buffer solution.

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